

# An In-depth Technical Guide to 5-Chloro-2-nitrobenzenesulfonamide

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## Compound of Interest

**Compound Name:** 5-Chloro-2-nitrobenzenesulfonamide

**CAS No.:** 68379-05-5

**Cat. No.:** B1348206

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **5-Chloro-2-nitrobenzenesulfonamide**, a key intermediate in organic synthesis. This document details its fundamental characteristics, provides established experimental protocols for its synthesis, and includes spectroscopic data for analytical purposes.

## Core Chemical Properties

**5-Chloro-2-nitrobenzenesulfonamide** is a sulfonamide derivative containing both a chloro and a nitro functional group on the benzene ring. These substituents significantly influence its reactivity and potential applications.

## Quantitative Data Summary

The known physical and chemical properties of **5-Chloro-2-nitrobenzenesulfonamide** are summarized in the table below for easy reference and comparison.

Property	Value	Source
CAS Number	96-72-0	[1][2]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> ClN <sub>2</sub> O <sub>4</sub> S	[1]
Molecular Weight	236.63 g/mol	[1]
Appearance	White Solid	
Melting Point	180-183 °C	
Solubility	Soluble in Dichloromethane, Ethyl Acetate, Methanol	
Topological Polar Surface Area	114 Å <sup>2</sup>	[1]

## Spectroscopic Analysis

Spectroscopic data is crucial for the identification and characterization of **5-Chloro-2-nitrobenzenesulfonamide**. The following are key spectral data points:

- <sup>1</sup>H NMR (Proton NMR):** While specific spectral data with chemical shifts and coupling constants for **5-Chloro-2-nitrobenzenesulfonamide** is not readily available in the searched literature, related arylsulfonamides have been studied. The chemical shifts of aromatic protons in arylsulfonamides are influenced by the nature and position of substituents on the phenyl ring.[3]
- <sup>13</sup>C NMR (Carbon NMR):** A <sup>13</sup>C NMR spectrum for **5-Chloro-2-nitrobenzenesulfonamide** is available and can be accessed through PubChem.[1] As with proton NMR, the chemical shifts of the carbon atoms in the benzene ring are affected by the electron-withdrawing effects of the chloro, nitro, and sulfonamide groups.[3]
- Infrared (IR) Spectroscopy:** The IR spectrum of an arylsulfonamide typically shows characteristic absorption bands. For N-H stretching, asymmetric and symmetric vibrations are observed in the ranges of 3390–3323 cm<sup>-1</sup> and 3279–3229 cm<sup>-1</sup>, respectively. The asymmetric and symmetric SO<sub>2</sub> stretching vibrations appear as strong bands in the ranges of 1344–1317 cm<sup>-1</sup> and 1187–1147 cm<sup>-1</sup>, respectively.[3]

- Mass Spectrometry (MS): Mass spectrometry data for **5-Chloro-2-nitrobenzenesulfonamide** is not explicitly detailed in the provided search results. However, the molecular weight is confirmed to be 236.63 g/mol .[\[1\]](#)

## Experimental Protocols

Detailed methodologies for the synthesis of **5-Chloro-2-nitrobenzenesulfonamide** are outlined below. These protocols are based on established laboratory procedures.

### Synthesis of 5-Chloro-2-nitrobenzenesulfonamide

This protocol describes the synthesis of the target compound from 2-chloro-5-nitrobenzenesulfonyl chloride.

Materials:

- 2-chloro-5-nitrobenzenesulfonyl chloride
- Ammonium hydroxide solution (NH<sub>4</sub>OH)
- Toluene
- Tetrahydrofuran (THF)
- 6 M Hydrochloric acid (HCl)
- Pentane

Procedure:

- Dissolve the starting material, 2-chloro-5-nitrobenzenesulfonyl chloride, in toluene.
- In a separate vessel, prepare a pre-mixed solution of ammonium hydroxide and tetrahydrofuran.
- Cool the ammonium hydroxide/tetrahydrofuran solution to -10 °C.
- Slowly add the toluene solution of 2-chloro-5-nitrobenzenesulfonyl chloride to the cooled ammonia solution.

- Stir the reaction mixture at -10 °C for 1 hour.
- Quench the reaction by adding 6 M hydrochloric acid until the final pH of the solution is 4.
- Separate the aqueous and organic layers.
- Concentrate the organic layer to dryness to obtain a powdery product.
- Add pentane to the powdered product and isolate the target compound by filtration.
- Dry the isolated solid to yield **5-Chloro-2-nitrobenzenesulfonamide**.

## Potential Biological Activity

While specific biological activities and signaling pathways for **5-Chloro-2-nitrobenzenesulfonamide** have not been extensively documented in the available literature, the broader class of sulfonamides is well-known for its antimicrobial properties.[4]

## General Antimicrobial Action of Sulfonamides

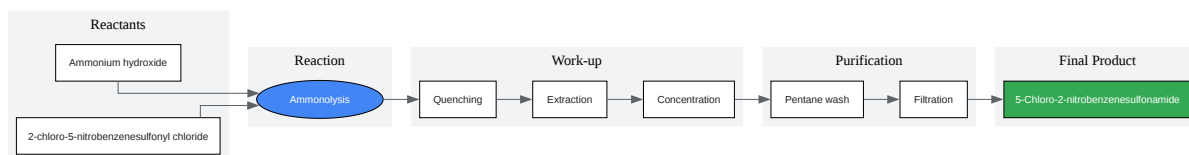
Sulfonamides typically act as competitive inhibitors of the enzyme dihydropteroate synthase (DHPS), which is essential for the synthesis of folic acid in many bacteria and fungi. Folic acid is a vital nutrient for the synthesis of nucleic acids and amino acids. By blocking its production, sulfonamides impede the growth and replication of susceptible microorganisms.

It is plausible that **5-Chloro-2-nitrobenzenesulfonamide** or its derivatives could exhibit similar antimicrobial activities. However, dedicated biological assays would be required to confirm this and to elucidate the specific mechanism of action and any potential involvement in cellular signaling pathways.

## Visualizations

### Experimental Workflow for Synthesis

The following diagram illustrates the key steps in the synthesis of **5-Chloro-2-nitrobenzenesulfonamide**.

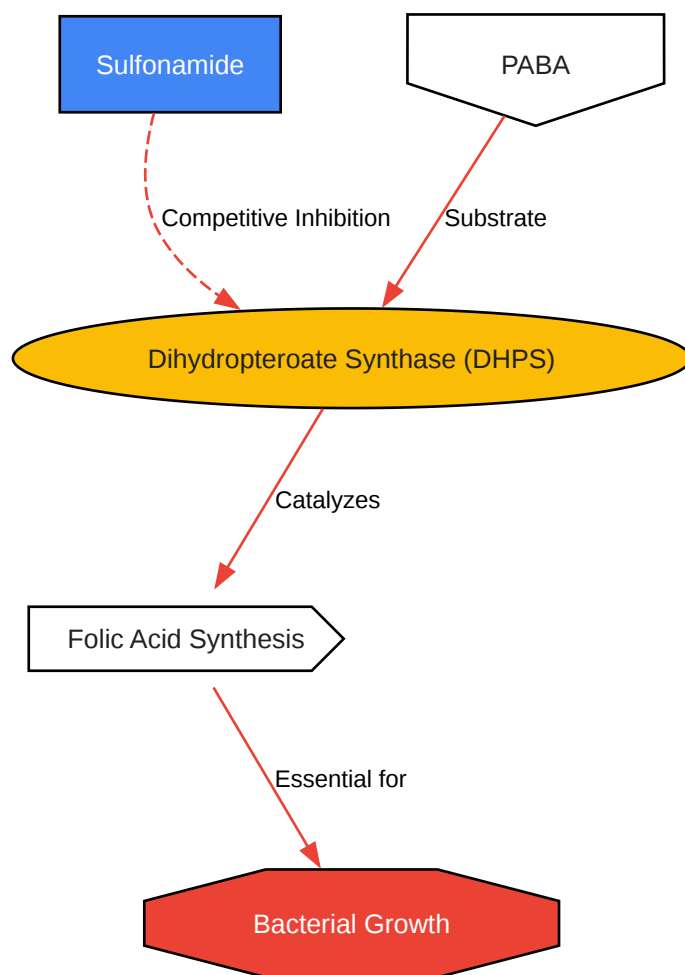


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Caption: Workflow for the synthesis of **5-Chloro-2-nitrobenzenesulfonamide**.

## Logical Relationship of Sulfonamide Antimicrobial Activity

The diagram below illustrates the general mechanism of action for sulfonamide-based antimicrobial agents.



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Caption: General mechanism of sulfonamide antimicrobial activity.

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## References

- 1. [2-Chloro-5-nitrobenzenesulfonamide | C<sub>6</sub>H<sub>5</sub>ClN<sub>2</sub>O<sub>4</sub>S | CID 66784 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 2. [scbt.com \[scbt.com\]](#)

- [3. znaturforsch.com \[znaturforsch.com\]](https://znaturforsch.com)
- [4. Antimicrobial activity of sulfonamides containing 5-chloro-2-hydroxybenzaldehyde and 5-chloro-2-hydroxybenzoic acid scaffold - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
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